Morachalcone A extraction from biological samples

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Compound Focus: **Morachalcone A**

CAS No.: 76472-88-3

Cat. No.: S633073

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Chemical Profile & Analytical Protocol

Morachalcone A is a prenylated chalcone found in plants like *Morus alba* (white mulberry) and *Artocarpus* species [1] [2] [3]. Its core structure features two aromatic rings connected by a three-carbon α, β-unsaturated carbonyl system [4].

Property	Description
CAS Number	76472-88-3 [3] [5]
Molecular Formula	$C_{20}H_{20}O_5$ [3] [5]
Molecular Weight	340.37 g/mol [3] [5]
Appearance	Yellow powder [3]
Solubility	Soluble in DMSO, acetone, ethyl acetate, chloroform, dichloromethane [3]
3-Letter Short Code	MCA (used in diagrams)

HPLC Protocol for Quantification in Rabbit Plasma

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A bioanalytical method has been developed and validated for quantifying **Morachalcone A** in rabbit plasma [1].

HPLC Parameter	Specification
Column	RP-18 (250 x 4.6 mm i.d., 5 µm) [1]
Mobile Phase	Acetonitrile:Water (50:50, v/v) [1]
Elution Mode	Isocratic [1]
Flow Rate	1.0 mL/min [1]
Detection Wavelength	368 nm [1]
Internal Standard	4-hydroxychalcone [1]
Plasma Pretreatment	Protein precipitation with methanol [1]
Linearity Range	154.839 - 3096.774 ng/mL [1]
LOD & LLOQ	89.384 ng/mL & 154.839 ng/mL [1]
Precision (Intra-/Inter-day)	≤15% [1]
Recovery	80-120% [1]

Biological Activities & Experimental Notes

Morachalcone A exhibits a range of significant biological activities, as summarized below.

Biological Activity	Experimental Findings	Assay System
Anti-inflammatory [3] [6] [5]	Inhibits NO production (IC_{50} = 16.4 µM) [3]. Reduces ROS, iNOS, COX-2, pro-inflammatory cytokines (IL-1β, IL-6, TNF-α) [6].	RAW264.7 mouse macrophage cells, LPS-activated [3] [6].

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Biological Activity	Experimental Findings	Assay System
Pancreatic Lipase Inhibition [3]	IC_{50} = 6.2 µM [3]	*In vitro* enzymatic assay [3].
Neuroprotective [3]	Protects against glutamate-induced oxidative stress (EC_{50} = 35.5 µM) [3].	HT22-immortalized hippocampal cells [3].
Tyrosinase Inhibition [3]	IC_{50} = 0.013 µM [3]	*In vitro* enzymatic assay [3].
Aromatase Inhibition [5]	IC_{50} = 4.6 mM [5]	*In vitro* enzymatic assay [5].

Protocol: Anti-inflammatory Activity Assay

This protocol is adapted from studies investigating the effect of **Morachalcone A** on LPS-induced inflammation in RAW264.7 macrophages [6].

- **Cell Culture**: Maintain RAW264.7 mouse macrophage cells in an appropriate medium (e.g., Dulbecco's Modified Eagle Medium supplemented with 10% fetal bovine serum) at 37°C in a 5% CO_2 atmosphere.
- **Cell Treatment**:
  - **Pre-treatment**: Incubate cells with various concentrations of **Morachalcone A** (e.g., 1, 10, 25, 50 µM) for a specified period (e.g., 1-2 hours).
  - **Inflammation Induction**: Stimulate the cells with LPS (e.g., 1 µg/mL) to induce an inflammatory response. Include controls (untreated and LPS-only).
- **NO Production Measurement**: After 24 hours of LPS stimulation, collect the cell culture supernatant. Measure nitrite concentration using the Griess reaction.
- **mRNA Expression Analysis**: Extract total RNA from cells. Use reverse transcription-polymerase chain reaction (RT-PCR) to analyze mRNA levels of iNOS, COX-2, IL-1β, IL-6, and TNF-α.
- **Protein Expression Analysis**: Lyse cells to extract protein. Perform Western blotting to measure protein levels of iNOS and COX-2.
- **ROS Measurement**: After LPS stimulation, incubate cells with the oxidation-sensitive fluorescent probe DCFH-DA. Measure intracellular ROS levels using a fluorescence microscope or plate reader.
- **Mechanism Investigation**: To study the NF-κB pathway, use Western blotting to analyze the degradation of IκBα and the nuclear translocation of the NF-κB p65 subunit.

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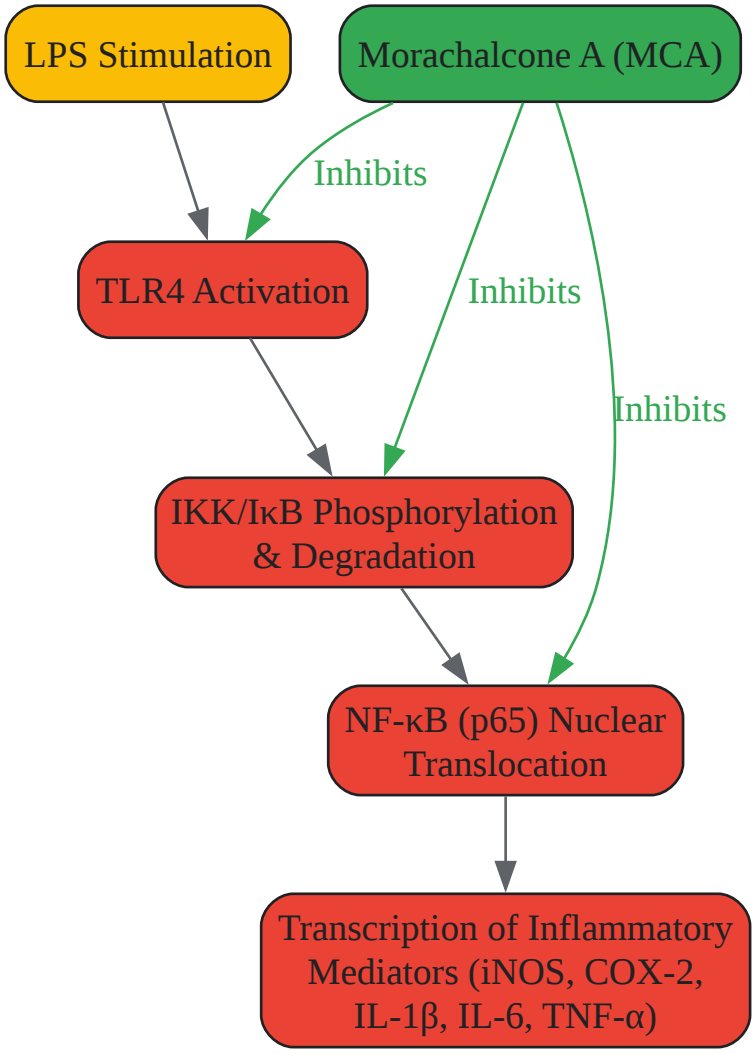

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Diagram 1: MCA's proposed anti-inflammatory mechanism via NF-κB pathway inhibition [6].

Sample Preparation Workflow

The following diagram outlines a general workflow for processing plant material to obtain and analyze **Morachalcone A**, incorporating the specific HPLC method for plasma.

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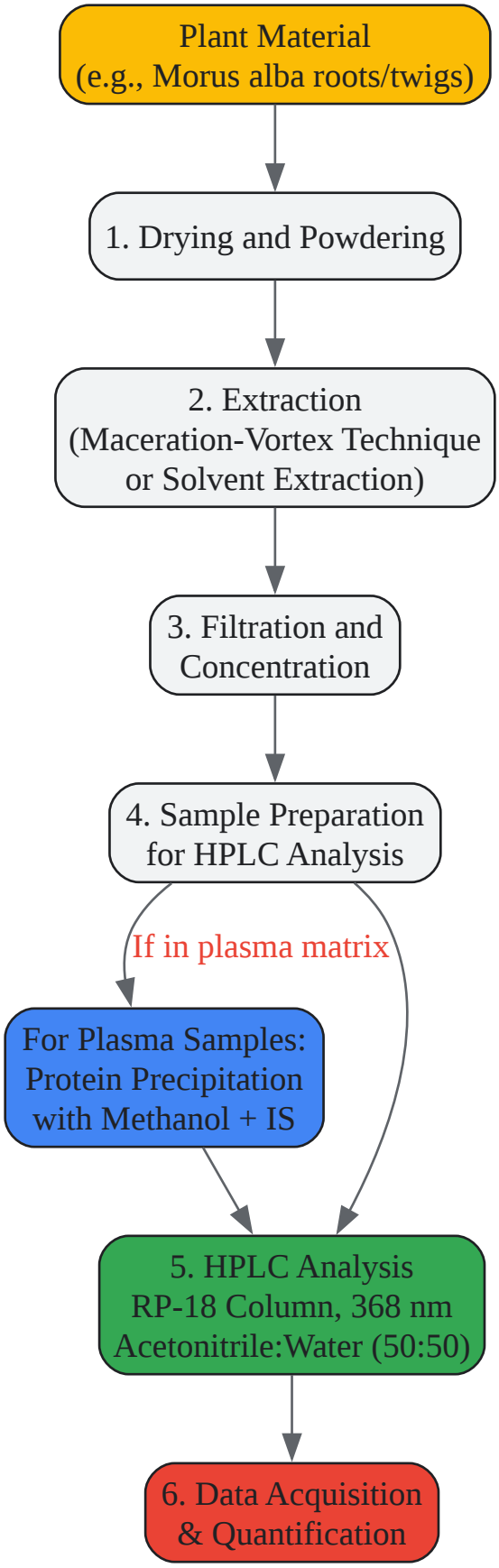

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*Diagram 2: Workflow for **Morachalcone A** extraction from plants and analysis in plasma.*

Therapeutic Potential Summary

Morachalcone A is part of the chalcone family, recognized as a privileged scaffold in medicinal chemistry due to its α, β-unsaturated carbonyl system [4]. Its broad pharmacological profile suggests potential for developing treatments for metabolic diseases, inflammatory conditions, and hyperpigmentation disorders [2] [3].

Research Gaps and Future Directions

- **Pharmacokinetic Studies**: The available HPLC method is validated in rabbit plasma [1]. Comprehensive ADME (Absorption, Distribution, Metabolism, and Excretion) studies in other pre-clinical models and humans are needed.
- **Standardized Extraction**: Optimal, scalable extraction conditions from plant material can be further optimized using methods like Response Surface Methodology [3].
- **In Vivo Efficacy**: Much of the promising biological activity data comes from *in vitro* models [3] [6]. Robust *in vivo* studies are essential to confirm therapeutic potential.

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